

Solvent Compatibility & Handling Guide: Ixazomib Citrate (MLN9708)

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Compound of Interest

Compound Name: Ixazomib citrate EtOH

Cat. No.: B14747271

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Executive Summary & Chemical Context

Ixazomib Citrate (MLN9708) is the prodrug of the biologically active boronic acid, Ixazomib (MLN2238). Unlike its predecessor bortezomib, the citrate ester moiety provides enhanced stability and oral bioavailability. However, this ester bond is labile in aqueous and protic environments, rapidly hydrolyzing to the active boronic acid species upon exposure to physiological fluids or aqueous buffers.

The "EtOH" Factor: While Ixazomib Citrate is soluble in ethanol (EtOH), researchers must exercise caution. Ethanol is a protic solvent. Prolonged storage in ethanol can lead to transesterification (exchange of the citrate group for ethyl groups) or accelerated hydrolysis if the ethanol is not strictly anhydrous. Therefore, DMSO is the Gold Standard for stable stock solutions, while Ethanol should be reserved for specific acute formulations or intermediate processing.

Chemical Identity[1][2][3][4][5]

- CAS Number: 1239908-20-3[1][2][3][4][5]
- Molecular Weight: 517.12 g/mol [2][3][5][6][7]
- Formula: C₂₀H₂₃BCl₂N₂O₉[1][2][3]
- Mechanism: Hydrolyzes to Ixazomib (MLN2238)

Inhibits 20S Proteasome (

5 site).[8][9]

Solubility Profile & Solvent Compatibility[5][7][8]

The following data aggregates empirical solubility limits. Note that "Soluble" in aqueous contexts for this compound often implies hydrolysis to the active form, not the stability of the citrate ester itself.

| Solvent | Solubility (Max) | Stability Rating | Application Notes |
|-------------------|----------------------|------------------|---|
| DMSO (Anhydrous) | ~100 - 200 mg/mL | ★★★★★ (High) | Preferred for Stock. Stable at -80°C. Hygroscopic; keep sealed.[3] |
| Ethanol (100%) | ~20 - 100 mg/mL | ★★★ (Moderate) | Soluble. Use immediately or for short-term. Risk of transesterification/solvolysis. |
| Water | Insoluble* | ★ (Low) | Prodrug is insoluble. Hydrolyzes to active form.[8][2][9][10] Do not use for stock storage. |
| PEG-400 / PEG-300 | Soluble (Co-solvent) | ★★★★★ (Good) | Excellent for in vivo vehicle formulation (e.g., with Tween 80). |
| 0.1N HCl (pH 1.2) | 0.61 mg/mL | ★★★ (Low) | Limited solubility at low pH; increases with pH (but so does hydrolysis rate). |

Stability & Degradation Mechanism

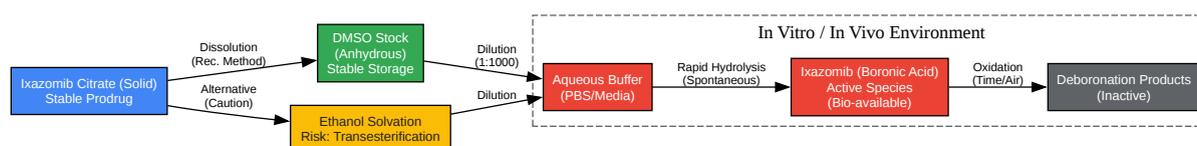
Understanding the degradation pathway is critical for experimental reproducibility. Ixazomib Citrate is designed to degrade (hydrolyze) in the body, but premature degradation in the test tube ruins experiments.

The Hydrolysis Pathway[4][12]

- Prodrug (Citrate Ester): Stable solid.[8] Lipophilic.
- Hydrolysis: Upon contact with water (or protic solvents with trace water), the citrate group dissociates.
- Active Drug (Boronic Acid): The species that binds the proteasome.
- Degradation: Oxidative deboronation (loss of Boron) occurs if exposed to air/oxidants for extended periods.

Visualization: Solubilization & Hydrolysis Workflow

The following diagram illustrates the transition from the stable citrate form to the active species and the decision logic for solvent selection.



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Figure 1: Chemical fate of Ixazomib Citrate from storage to biological application.[3][5] Note the obligatory hydrolysis step in aqueous media.

Detailed Protocols

Protocol A: Preparation of 10 mM Stock Solution (Standard)

Objective: Create a stable stock for long-term storage (-80°C). Reagents:

- Ixazomib Citrate (MW: 517.12)[2][3][5][6][7]
- DMSO (Anhydrous, HPLC Grade, ≥99.9%)

Steps:

- Calculate: To prepare 1 mL of 10 mM stock, you need 5.17 mg of Ixazomib Citrate.[6]
 - Calculation:
.
- Weigh: Accurately weigh 5.17 mg of powder into a sterile, amber microcentrifuge tube (protect from light).
- Dissolve: Add 1 mL of fresh anhydrous DMSO.
- Mix: Vortex vigorously for 30 seconds. If particulates remain, sonicate in a water bath at room temperature for 2-5 minutes.
- Aliquot: Dispense into small aliquots (e.g., 50 µL) to avoid freeze-thaw cycles.
- Store: -80°C (Stable for 6 months). -20°C (Stable for 1 month).[3]

Protocol B: Ethanol Solvation (Conditional)

Objective: Dissolution in Ethanol for specific synthesis or formulation needs where DMSO is contraindicated. Warning: Use immediately. Do not store for >24 hours.

Steps:

- Use Absolute Ethanol (200 proof), anhydrous.
- Add Ixazomib Citrate to achieve concentration (up to 20 mg/mL is easily achievable; 100 mg/mL possible with sonication).
- Sonicate immediately.

- Use Case: This is often used when preparing solid dispersions or coating stents where the solvent must evaporate quickly.

Protocol C: In Vivo Formulation (Mouse Model)

Objective: Prepare a vehicle for oral gavage (PO) or IP injection. Target Dose: e.g., 4 mg/kg.

Vehicle: 10% DMSO / 40% PEG300 / 5% Tween 80 / 45% Saline.[5]

Workflow:

- Stock: Start with a high-concentration DMSO stock (e.g., 40 mg/mL).
- Step 1 (DMSO): Transfer volume corresponding to 10% of final volume.
- Step 2 (PEG): Add PEG300 (40% of final vol). Vortex until clear.
- Step 3 (Tween): Add Tween 80 (5% of final vol).[5] Vortex.
- Step 4 (Aqueous): Slowly add Saline (45% of final vol) while vortexing.
 - Note: The solution may become slightly cloudy due to the "crashing out" of the lipophilic prodrug or rapid hydrolysis. This formulation is usually a suspension or fine dispersion. Vortex well before dosing.
 - Timing: Prepare fresh immediately before dosing (within 30 mins) to ensure the animal receives the defined chemical species.

Troubleshooting & FAQs

| Observation | Cause | Solution |
|-------------------------------------|---|--|
| Precipitation upon aqueous dilution | High concentration or "Shock" dilution. | Dilute stepwise (DMSO buffer). Keep final DMSO < 0.5% for cells.[6] |
| Loss of potency over time | Hydrolysis in stock solution. | Check if DMSO was hygroscopic (absorbed water). Use fresh DMSO and store at -80°C. |
| Unexpected toxicity | Vehicle toxicity. | DMSO > 1% can be toxic to some primary cells. Run a vehicle-only control. |

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